

An In-depth Technical Guide on the Potential Biological Activities of Benzyguanidinium Compounds

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Compound of Interest

Compound Name:	3-Bromobenzyguanidinium sulphate
CAS No.:	90151-50-1
Cat. No.:	B1201295

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Abstract

Benzyguanidinium compounds, characterized by the presence of a benzyl group attached to a guanidinium moiety, represent a versatile class of molecules with a broad spectrum of biological activities. The inherent positive charge and structural features of the guanidinium group, combined with the modifiable benzyl ring, allow for a wide range of interactions with biological targets. This technical guide provides a comprehensive overview of the significant biological activities of benzyguanidinium compounds, with a focus on their antimicrobial, anticancer, and cardiovascular effects. We delve into the underlying mechanisms of action, present detailed experimental protocols for their evaluation, and summarize key findings from recent research. This document is intended for researchers, scientists, and drug development professionals seeking to understand and leverage the therapeutic potential of this promising class of compounds.

Introduction to Benzyguanidinium Compounds

The guanidinium group is a key functional moiety found in various natural and synthetic biologically active molecules. Its planar structure and delocalized positive charge enable it to form strong hydrogen bonds and electrostatic interactions with negatively charged functional groups in biological macromolecules such as proteins and nucleic acids. The addition of a benzyl group to this core structure introduces lipophilicity and the potential for aromatic interactions, significantly influencing the compound's pharmacokinetic and pharmacodynamic properties. This unique combination of a cationic head and a hydrophobic tail is central to the diverse biological activities observed in benzylguanidinium derivatives.

This guide will explore the major therapeutic areas where benzylguanidinium compounds have shown promise, providing a detailed analysis of their biological effects and the experimental methodologies used to elucidate them.

Antimicrobial Activity of Benzylguanidinium Compounds

The rise of multidrug-resistant pathogens has created an urgent need for novel antimicrobial agents. Benzylguanidinium compounds have emerged as a promising class of antimicrobials with potent activity against a range of bacteria and fungi.^{[1][2][3]}

Mechanism of Action

The primary mechanism of antimicrobial action for benzylguanidinium compounds is believed to be the disruption of the bacterial cell membrane.^[4] The positively charged guanidinium headgroup interacts with the negatively charged components of the bacterial cell envelope, such as phospholipids and teichoic acids. This initial electrostatic interaction is followed by the insertion of the lipophilic benzyl group into the hydrophobic core of the cell membrane. This process leads to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.^[4]

Some benzylguanidinium derivatives may also exert their antimicrobial effects by targeting intracellular processes. For instance, some studies suggest that these compounds can inhibit essential enzymes or interfere with cell division machinery, such as the FtsZ protein.^[1]

Spectrum of Activity

Benzylguanidinium compounds have demonstrated broad-spectrum antimicrobial activity. Several derivatives have shown potent inhibitory effects against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA), and Gram-negative bacteria like *Escherichia coli*.^{[1][2][3]} For example, 3-[2-chloro-3-(trifluoromethyl)]-benzyloxy benzylguanidinium derivatives have shown minimal inhibitory concentrations (MICs) as low as 0.5 µg/mL against *S. aureus* and 1 µg/mL against *E. coli*.^{[1][2][3]}

Key Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

The MIC assay is a fundamental technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

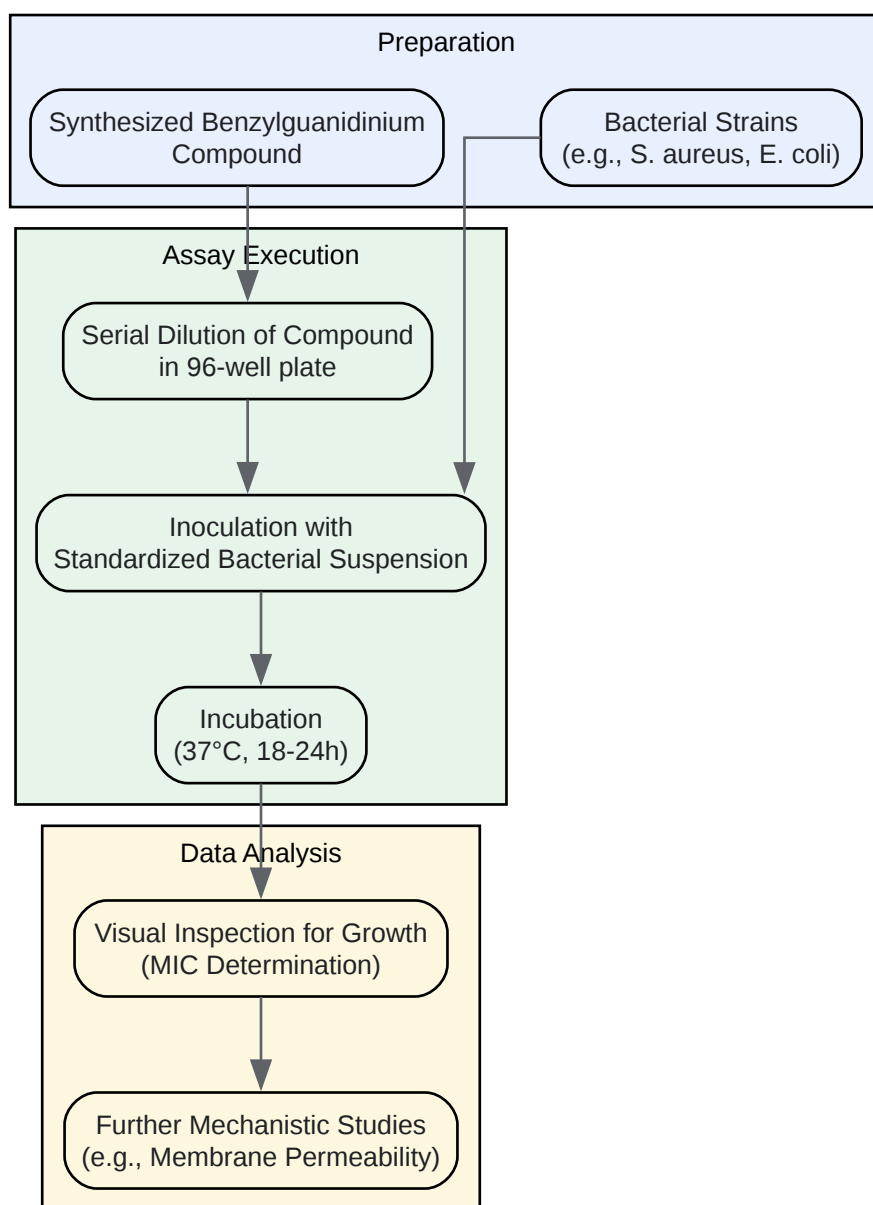
Methodology:

- **Preparation of Bacterial Inoculum:** A standardized suspension of the test bacterium (e.g., *S. aureus*, *E. coli*) is prepared to a concentration of approximately 5×10^5 colony-forming units (CFU)/mL in a suitable broth medium.
- **Serial Dilution of Compound:** The benzylguanidinium compound is serially diluted in the broth medium in a 96-well microtiter plate to obtain a range of concentrations.
- **Inoculation:** Each well is inoculated with the bacterial suspension. Positive (bacteria and broth) and negative (broth only) controls are included.
- **Incubation:** The plate is incubated at 37°C for 18-24 hours.
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound at which no visible bacterial growth (turbidity) is observed.

Data Summary: Antimicrobial Activity

Compound Derivative	Target Organism	MIC (µg/mL)	Reference
3-[2-chloro-3-(trifluoromethyl)]-benzyloxy	S. aureus	0.5	[1] [2] [3]
3-[2-chloro-3-(trifluoromethyl)]-benzyloxy	E. coli	1	[1] [2] [3]
3-(4-trifluoromethyl)-benzyloxy (aminoguanidine hydrazone)	S. aureus	1	[1] [3]
3-(4-trifluoromethyl)-benzyloxy (aminoguanidine hydrazone)	E. coli	16	[1] [3]

Experimental Workflow: Antimicrobial Screening



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Caption: Workflow for antimicrobial screening of benzylguanidinium compounds.

Anticancer Potential of Benzylguanidinium Compounds

The search for novel anticancer agents with improved efficacy and reduced side effects is a continuous effort in medicinal chemistry. Benzylguanidinium compounds have demonstrated

significant potential in this area, with several derivatives exhibiting potent cytotoxic effects against various cancer cell lines.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Mechanisms of Action

The anticancer activity of benzylguanidinium compounds is often multifactorial and can involve several mechanisms:

- **Induction of Apoptosis:** Many benzylguanidinium derivatives induce programmed cell death, or apoptosis, in cancer cells. This can occur through both intrinsic (mitochondrial) and extrinsic (death receptor) pathways.[\[5\]](#)
- **Cell Cycle Arrest:** These compounds can disrupt the normal progression of the cell cycle, leading to an accumulation of cells in a specific phase (e.g., G1, G2/M) and preventing their proliferation.[\[8\]](#)
- **DNA Interaction:** The cationic guanidinium group can interact with the negatively charged phosphate backbone of DNA, potentially interfering with DNA replication and transcription.[\[6\]](#)
- **Inhibition of Key Signaling Pathways:** Benzylguanidinium compounds can modulate various signaling pathways that are crucial for cancer cell survival and proliferation.

In Vitro and In Vivo Studies

Numerous studies have demonstrated the in vitro anticancer activity of benzylguanidinium compounds against a range of cancer cell lines, including those of the liver, breast, and colon. [\[5\]](#) For instance, guanidinium-functionalized amphiphilic random copolymers have shown IC₅₀ values ranging from 18 to 40 µg/mL against HepG2 cancer cells.[\[5\]](#) Some compounds have also shown promising results in in vivo tumor models.[\[7\]](#)

Key Experimental Protocol: MTT Assay for Cytotoxicity

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.

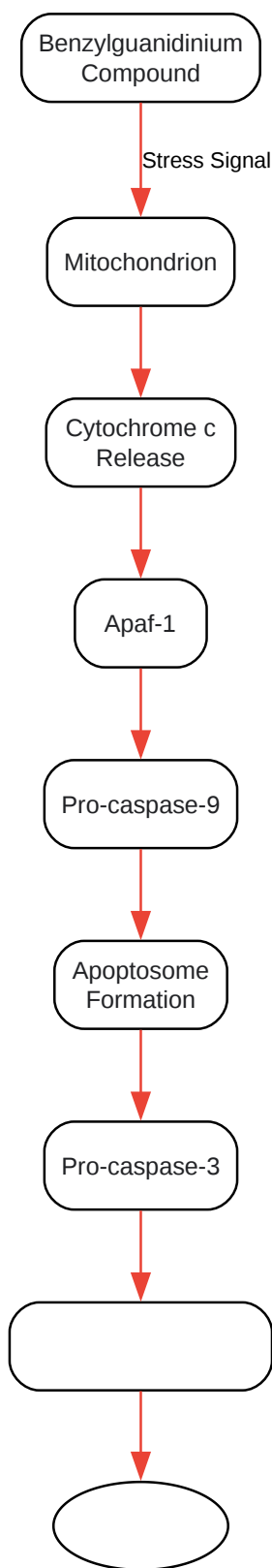
Methodology:

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a suitable density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of the benzylguanidinium compound for a specified duration (e.g., 24, 48, or 72 hours).
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours. Viable cells with active metabolism convert the MTT into a purple formazan product.
- **Formazan Solubilization:** The formazan crystals are solubilized by adding a solubilizing agent (e.g., DMSO, isopropanol).
- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (typically 570 nm) using a microplate reader. The absorbance is directly proportional to the number of viable cells.

Data Summary: Anticancer Activity

Compound Type	Cancer Cell Line	IC50 (µg/mL)	Reference
Guanidinium-functionalized copolymers	HepG2 (Liver)	18 - 40	[5]
Guanidinium-functionalized copolymers	MCF-7 (Breast)	Varies	[5]
Guanidinium-functionalized copolymers	SW480 (Colon)	Varies	[5]

Signaling Pathway: Intrinsic Apoptosis



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Caption: Proposed intrinsic apoptosis signaling pathway induced by benzylguanidinium compounds.

Cardiovascular Effects of Benzylguanidinium Compounds

The guanidinium moiety is present in several endogenous molecules that play a role in cardiovascular function. Consequently, synthetic guanidinium derivatives, including benzylguanidinium compounds, have been investigated for their effects on the cardiovascular system.^{[9][10]}

Modulation of Ion Channels and Receptors

The cardiovascular effects of benzylguanidinium compounds are often mediated by their interaction with ion channels and receptors that are critical for cardiac and vascular function.^{[11][12][13][14]} These can include:

- **Voltage-gated Sodium, Potassium, and Calcium Channels:** Modulation of these channels can affect cardiac action potential duration, heart rate, and contractility.^[13]
- **Adrenergic Receptors:** Some guanidine derivatives have been shown to interact with adrenergic receptors, influencing blood pressure and vascular tone.^[10]
- **Histamine Receptors:** Certain aryl guanidine-like compounds have shown affinity for H2 histamine receptors, which can lead to antiplatelet effects.^[15]

Experimental Models

The cardiovascular effects of benzylguanidinium compounds are typically evaluated using a combination of in vitro and in vivo models:

- **In Vitro:** Isolated heart preparations (Langendorff), isolated blood vessels, and patch-clamp electrophysiology on isolated cardiomyocytes are used to study direct effects on cardiac and vascular tissues and specific ion channels.
- **In Vivo:** Anesthetized animal models are used to assess the effects on systemic cardiovascular parameters such as blood pressure, heart rate, and cardiac output.^[10]

Key Experimental Protocol: Patch-Clamp Technique

The patch-clamp technique is a powerful electrophysiological method used to study the currents in single ion channels or whole cells.

Methodology:

- **Cell Preparation:** Cardiomyocytes or other relevant cells are isolated and placed in a recording chamber.
- **Pipette Positioning:** A glass micropipette with a very small tip diameter is brought into contact with the cell membrane.
- **Seal Formation:** A high-resistance "giga-seal" is formed between the pipette tip and the cell membrane.
- **Recording Configurations:** Different configurations (e.g., whole-cell, inside-out, outside-out) can be established to study ion channel activity under various conditions.
- **Data Acquisition and Analysis:** The currents flowing through the ion channels are recorded and analyzed to determine the effects of the benzylguanidinium compound on channel properties such as conductance, gating kinetics, and voltage dependence.

Data Summary: Cardiovascular Effects

Compound Class	Observed Effect	Potential Mechanism	Reference
Aromatic Guanidines	Vasoconstriction	Adrenergic receptor interaction	[10]
Aryl Guanidine-like	Inhibition of platelet aggregation	H2 histamine receptor affinity	[15]
Novel Guanidine (ME10092)	Cardioprotective during ischemia-reperfusion	Not fully elucidated	[16]

Other Reported Biological Activities

Beyond the major areas discussed, benzylguanidinium compounds have shown potential in other therapeutic fields, including:

- **Antiviral Activity:** Some guanidine-containing compounds have been investigated for their ability to inhibit viral replication.
- **Anti-inflammatory Effects:** Guanidino compounds have been shown to have pro-inflammatory effects in certain contexts, suggesting that derivatives could be designed to modulate inflammatory responses.[\[17\]](#)

Future Perspectives and Drug Development Considerations

The diverse biological activities of benzylguanidinium compounds make them an attractive scaffold for drug discovery. Future research in this area should focus on:

- **Structure-Activity Relationship (SAR) Studies:** Systematic modifications of the benzyl and guanidinium moieties can help to optimize potency, selectivity, and pharmacokinetic properties for specific therapeutic targets.
- **Mechanism of Action Elucidation:** Further studies are needed to fully understand the molecular mechanisms underlying the observed biological effects.
- **Toxicity and Safety Profiling:** Comprehensive toxicological studies are essential to ensure the safety of these compounds for potential clinical applications.

Conclusion

Benzylguanidinium compounds represent a versatile and promising class of molecules with a wide range of potential therapeutic applications. Their potent antimicrobial, anticancer, and cardiovascular activities, coupled with their synthetic tractability, make them a valuable area for continued research and development in the quest for new and effective medicines.

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